

A Comparative Analysis of Flavonoids from *Astragalus complanatus*

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Compound of Interest

Compound Name: *5'''-O-Feruloyl complanatoside B*

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This guide provides a comparative overview of the flavonoids derived from *Astragalus complanatus*, a plant of significant interest in traditional medicine and modern pharmacology. The flavonoids present in this plant exhibit a range of biological activities, including antioxidant, anti-inflammatory, hepatoprotective, and radioprotective effects.^{[1][2][3][4]} This document summarizes key quantitative data from experimental studies, details the methodologies used, and visualizes relevant pathways to support further research and development.

Comparative Bioactivity of *Astragalus complanatus* Flavonoids

The flavonoids from *Astragalus complanatus* have been evaluated for various pharmacological effects. The following tables summarize the quantitative findings from several key studies.

Table 1: Hepatoprotective Effects of *Astragalus complanatus* Flavonoids (ACF) on Dimethylnitrosamine-Induced Liver Fibrosis in Rats^[3]

Treatment Group	Dose	Serum PINP (ng/mL)	Serum PIIINP (ng/mL)	Liver MDA (nmol/mgprot)	Liver SOD (U/mgprot)
Normal	-	118.3 ± 23.5	38.7 ± 10.2	1.8 ± 0.5	135.4 ± 21.8
Model (DMN-induced)	-	215.6 ± 35.8	75.4 ± 15.6	4.2 ± 0.9	85.7 ± 15.3
ACF - Low Dose	30 mg/kg	180.4 ± 30.1	62.1 ± 13.4	3.1 ± 0.7	102.6 ± 18.1
ACF - Medium Dose	60 mg/kg	165.7 ± 28.9	55.8 ± 11.9	2.5 ± 0.6**	115.3 ± 19.5
ACF - High Dose	120 mg/kg	150.2 ± 25.4	48.3 ± 10.5	2.1 ± 0.5	124.8 ± 20.7
Colchicine	0.1 mg/kg	158.9 ± 27.3	51.6 ± 11.2	2.3 ± 0.6**	118.9 ± 19.9*

*p < 0.05, **p < 0.01 compared to the model group. Data are presented as mean ± SD. PINP: N-propeptide of type I procollagen; PIIINP: type III procollagen; MDA: Malondialdehyde; SOD: Superoxide Dismutase.

Table 2: Immunomodulatory and Hepatoprotective Effects of Astragalus complanatus Flavonoids (FAC) on Alcohol-Induced Liver Injury in Rats[5]

Treatment Group	Dose	ALT (U/L)	AST (U/L)	CD4+ (%)	CD8+ (%)	CD4+/CD8+ Ratio
Healthy	-	45.3 ± 5.1	110.2 ± 12.5	42.1 ± 4.5	25.3 ± 2.8	1.66 ± 0.18
Alcohol Liver Model	-	125.6 ± 13.8	289.4 ± 30.2	28.7 ± 3.1	35.8 ± 3.9	0.80 ± 0.09
FAC - Low Dose	30 mg/kg	98.4 ± 10.5	210.7 ± 22.6	32.5 ± 3.5	31.4 ± 3.4	1.03 ± 0.11*
FAC - High Dose	120 mg/kg	65.1 ± 7.2	155.3 ± 16.8	38.9 ± 4.1	27.1 ± 3.0	1.44 ± 0.15

*p < 0.05, **p < 0.01 compared to the alcohol liver model group. Data are presented as mean ± SD. ALT: Alanine Aminotransferase; AST: Aspartate Aminotransferase.

Table 3: Radioprotective Effects of Flavonoids from Astragalus complanatus (FAC) in Mice^[4]

Treatment Group	Dose	Survival Rate (30 days)	Spleen Index (mg/g)	Thymus Index (mg/g)	DNA Damage (Comet Assay)
Normal	-	100%	4.5 ± 0.5	0.8 ± 0.1	Normal
Irradiation Control	-	12.5%	1.2 ± 0.2	0.2 ± 0.05	Severe
FAC	100 mg/kg	75%	3.8 ± 0.4	0.6 ± 0.08*	Reduced

*p < 0.05, **p < 0.01 compared to the irradiation control group.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections outline the key experimental protocols used in the cited studies.

Flavonoid Extraction and Isolation

The extraction of flavonoids from *Astragalus* species is a critical first step. While specific parameters may vary, a general workflow can be established.

1. **Sample Preparation:** The plant material (e.g., seeds, roots, or aerial parts) is dried, pulverized, and sieved.^[6]
2. **Extraction:** Several methods have been employed for the extraction of flavonoids from *Astragalus*.^[6] A common approach is ultrasound-assisted extraction (UAE).^[7]
 - **Solvent:** An aqueous ethanol solution (e.g., 70% ethanol) is often used.^[7]
 - **Procedure:** The powdered plant material is mixed with the solvent at a specific liquid-to-solid ratio. The mixture is then subjected to ultrasonication for a defined period (e.g., 55 minutes) and at a controlled temperature (e.g., 50°C).^[7]
 - **Rationale:** UAE is favored for its efficiency, reduced extraction time, and lower energy consumption compared to conventional methods like Soxhlet or heat reflux extraction.^[7]
3. **Filtration and Concentration:** The resulting extract is filtered to remove solid plant debris. The filtrate is then concentrated under reduced pressure using a rotary evaporator to yield the crude flavonoid extract.
4. **Purification (Optional):** For the isolation of specific flavonoid compounds, further purification steps such as column chromatography (e.g., using silica gel or Sephadex) may be employed.

Quantitative Analysis of Flavonoids

High-Performance Liquid Chromatography (HPLC) is a standard method for the quantification of specific flavonoids.^[8]

- **Chromatographic System:** A typical HPLC system consists of a pump, an injector, a column (e.g., C18), a column oven, and a detector (e.g., Diode Array Detector - DAD).
- **Mobile Phase:** A gradient elution is commonly used, often involving a mixture of acetonitrile and water (containing a small amount of acid, such as formic acid, to improve peak shape).

- **Detection:** The DAD allows for the monitoring of absorbance at multiple wavelengths, which aids in the identification and quantification of different flavonoid classes.
- **Quantification:** The concentration of individual flavonoids is determined by comparing the peak areas from the sample chromatogram to those of known standards.

Biological Activity Assays

1. Hepatoprotective Activity Assessment:[\[3\]](#)

- **Animal Model:** Liver fibrosis is induced in rats by intraperitoneal injection of dimethylnitrosamine (DMN).
- **Treatment:** Rats are administered different doses of Astragalus complanatus flavonoids orally for a specified period.
- **Biochemical Analysis:** At the end of the treatment period, blood and liver tissue samples are collected.
 - Serum levels of fibrosis markers (PINP and PIIINP) are measured using ELISA kits.
 - Liver homogenates are analyzed for markers of oxidative stress, including malondialdehyde (MDA) content and superoxide dismutase (SOD) activity, using spectrophotometric methods.

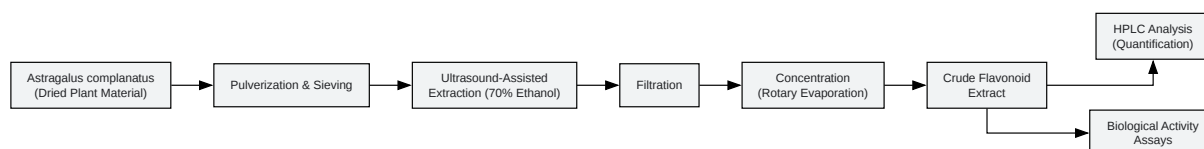
2. Immunomodulatory Activity Assessment:[\[5\]](#)

- **Animal Model:** Alcohol-induced liver injury is established in rats through chronic alcohol administration.
- **Treatment:** Different doses of flavonoids are administered to the rats.
- **Flow Cytometry:** The proportions of CD4⁺ and CD8⁺ T-lymphocytes in peripheral blood are determined by flow cytometry to assess the immune status.
- **Biochemical Analysis:** Serum levels of liver enzymes (ALT and AST) are measured to evaluate the extent of liver damage.

Visualizations

Experimental Workflow

The following diagram illustrates a typical workflow for the extraction and analysis of flavonoids from *Astragalus complanatus*.

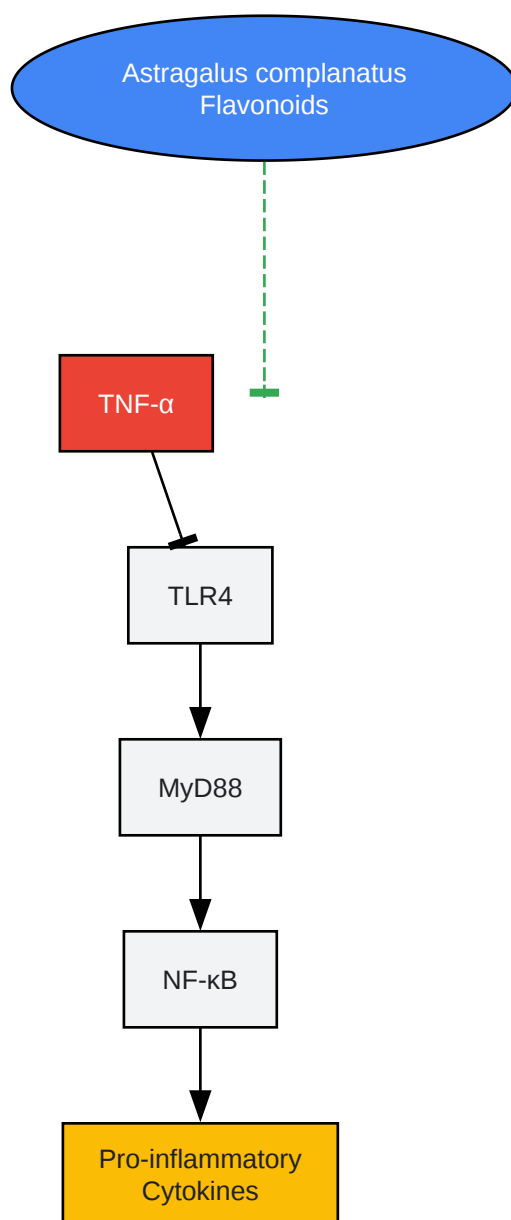


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Caption: Workflow for flavonoid extraction and analysis.

Signaling Pathway

The flavonoids from *Astragalus complanatus* have been shown to modulate inflammatory pathways. The diagram below depicts the inhibition of the TNF- α signaling pathway, a mechanism implicated in the protective effects against alcohol-induced liver injury.[5]



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Caption: Inhibition of the TNF- α signaling pathway.

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